

# 1-(Methylsulfonyl)piperidin-4-ol molecular weight and formula

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## Compound of Interest

Compound Name: 1-(Methylsulfonyl)piperidin-4-ol

Cat. No.: B1321963

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## Technical Guide: 1-(Methylsulfonyl)piperidin-4-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical characterization of **1-(Methylsulfonyl)piperidin-4-ol**, a key intermediate in medicinal chemistry.

## Core Compound Data

**1-(Methylsulfonyl)piperidin-4-ol** is a heterocyclic compound featuring a piperidine ring N-substituted with a methylsulfonyl group and a hydroxyl group at the 4-position. These functional groups make it a valuable building block for the synthesis of various pharmaceutical agents, including kinase inhibitors and central nervous system drugs.<sup>[1]</sup>

## Quantitative Data Summary

The fundamental molecular properties of **1-(Methylsulfonyl)piperidin-4-ol** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>3</sub> S	PubChem
Molecular Weight	179.24 g/mol	PubChem
CAS Number	141482-19-1	MySkinRecipes[1]

## Synthesis and Experimental Protocols

The synthesis of **1-(Methylsulfonyl)piperidin-4-ol** can be achieved through the sulfonylation of a piperidine precursor. The following is a representative experimental protocol based on general methods for the synthesis of N-sulfonylated piperidine derivatives.

### General Synthesis Workflow

The logical flow for the synthesis of **1-(Methylsulfonyl)piperidin-4-ol** is depicted in the diagram below. The process begins with the reaction of the starting materials, followed by a reaction workup to isolate the crude product, and concludes with purification to obtain the final compound.



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Caption: General synthesis workflow for **1-(Methylsulfonyl)piperidin-4-ol**.

## Detailed Experimental Protocol: Synthesis of N-Sulfonylated Piperidines

This protocol is a general representation for the synthesis of N-sulfonylated piperidines and can be adapted for **1-(Methylsulfonyl)piperidin-4-ol**.

Materials:

- Piperidin-4-ol
- Methanesulfonyl chloride
- Triethylamine (or another suitable base)
- Dichloromethane (DCM) (or another suitable aprotic solvent)
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/hexane mixture)

#### Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve piperidin-4-ol (1 equivalent) in dichloromethane.
- **Addition of Base:** Add triethylamine (1.2 equivalents) to the solution and stir at room temperature.
- **Addition of Sulfonylating Agent:** Slowly add methanesulfonyl chloride (1.1 equivalents) to the reaction mixture. The reaction is typically exothermic, and cooling in an ice bath may be necessary.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 1-2 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Workup:**

- Once the reaction is complete, wash the organic layer sequentially with 1M HCl, saturated NaHCO<sub>3</sub> solution, and brine.
- Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure **1-(Methylsulfonyl)piperidin-4-ol**.

## Analytical Characterization

The identity and purity of the synthesized **1-(Methylsulfonyl)piperidin-4-ol** should be confirmed by standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR spectroscopy are used to confirm the molecular structure of the final compound.
- High-Performance Liquid Chromatography (HPLC): HPLC is employed to determine the purity of the compound. For compounds lacking a UV chromophore, a charged aerosol detector (CAD) can be used.<sup>[2]</sup>
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the synthesized product.

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## References

- 1. [myskinrecipes.com](http://myskinrecipes.com) [[myskinrecipes.com](http://myskinrecipes.com)]
- 2. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]

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